

N-Phenyl-2-naphthylamine: A Versatile Reagent in Synthetic Organic Chemistry

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Compound of Interest

Compound Name: *N*-Phenyl-2-naphthylamine

Cat. No.: B057967

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Introduction

N-Phenyl-2-naphthylamine is a secondary aromatic amine that serves as a valuable building block and reagent in synthetic organic chemistry. While historically recognized for its widespread use as an antioxidant in the rubber industry and as a stabilizer in various polymers and oils, its utility extends to the construction of complex organic molecules. This application note explores the role of **N-Phenyl-2-naphthylamine** as a nucleophilic reagent in palladium-catalyzed Buchwald-Hartwig amination and copper-catalyzed Ullmann condensation reactions for the synthesis of triaryl amines. Triaryl amines are an important class of organic compounds with applications in materials science, particularly as hole-transporting materials in organic light-emitting diodes (OLEDs) and perovskite solar cells.

Physicochemical Properties

A summary of the key physicochemical properties of **N-Phenyl-2-naphthylamine** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₃ N	--INVALID-LINK--
Molecular Weight	219.28 g/mol	--INVALID-LINK--
Appearance	Light gray to gray powder	--INVALID-LINK--
Melting Point	105-108 °C	--INVALID-LINK--
Boiling Point	395-395.5 °C	--INVALID-LINK--
Solubility	Insoluble in water; soluble in acetone, benzene, and other organic solvents.	--INVALID-LINK--
CAS Number	135-88-6	--INVALID-LINK--

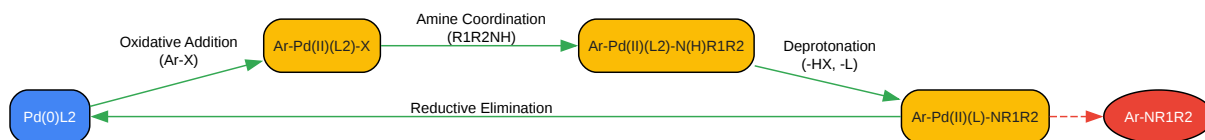
Applications in Synthetic Organic Chemistry

N-Phenyl-2-naphthylamine is a key intermediate for the synthesis of more complex molecules, primarily through the formation of carbon-nitrogen (C-N) bonds. Its utility is most prominently demonstrated in cross-coupling reactions to produce triarylamines.

Buchwald-Hartwig Amination

The Buchwald-Hartwig amination is a powerful palladium-catalyzed cross-coupling reaction for the formation of C-N bonds.[1] **N-Phenyl-2-naphthylamine** can serve as the amine coupling partner with various aryl halides or triflates to afford triarylamines. The reaction generally proceeds under mild conditions with a high degree of functional group tolerance.

The catalytic cycle of the Buchwald-Hartwig amination is a well-established process involving a palladium(0) catalyst. The key steps include oxidative addition of the aryl halide to the Pd(0) complex, followed by coordination and deprotonation of the amine, and finally, reductive elimination to yield the desired triarylamine and regenerate the active Pd(0) catalyst. The choice of phosphine ligand is critical to promote the desired reductive elimination and suppress side reactions.



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Figure 1: Catalytic Cycle of the Buchwald-Hartwig Amination.

Ullmann Condensation

The Ullmann condensation is a copper-catalyzed reaction that provides an alternative method for the formation of C-N bonds, particularly for the synthesis of diaryl and triaryl amines.^[2] This reaction typically requires higher temperatures than the Buchwald-Hartwig amination but can be effective for specific substrates. **N-Phenyl-2-naphthylamine** can be coupled with aryl halides in the presence of a copper catalyst and a base to yield the corresponding triarylamine.

Experimental Protocols

The following sections provide detailed experimental protocols for the synthesis of **N-Phenyl-2-naphthylamine** and its subsequent use in a representative Buchwald-Hartwig amination reaction.

Protocol 1: Synthesis of N-Phenyl-2-naphthylamine

This protocol describes the synthesis of **N-Phenyl-2-naphthylamine** from 2-naphthol and aniline.^[3]

Materials:

- 2-Naphthol
- Aniline
- Phosphoric acid (85%)
- o-Xylene/isobutanol mixture

- Reaction flask with a mechanical stirrer, thermometer, and phase separator (e.g., Dean-Stark apparatus)

Procedure:

- In a reaction flask, combine 2-naphthol (1.0 equiv) and aniline (1.065 equiv).
- Add 85% phosphoric acid as a catalyst (0.017 equiv relative to 2-naphthol).
- Fill the phase separator with an o-xylene/isobutanol mixture.
- Heat the reaction mixture with stirring to reflux. The water formed during the reaction will be removed azeotropically and collected in the phase separator.
- Continue heating for 2-2.5 hours, maintaining the reaction temperature at approximately 230-240°C.
- After the theoretical amount of water has been collected, cool the reaction mixture.
- The crude **N-Phenyl-2-naphthylamine** can be purified by vacuum distillation or recrystallization.

Quantitative Data:

Reactant/Product	Molar Ratio	Purity	Yield
2-Naphthol	1.0	>99%	-
Aniline	1.065	>99%	-
Phosphoric Acid (85%)	0.017	-	-
N-Phenyl-2-naphthylamine	-	>99%	~92%

Protocol 2: Buchwald-Hartwig Amination of N-Phenyl-2-naphthylamine with 4-Iodotoluene

This protocol is a representative example of the use of **N-Phenyl-2-naphthylamine** as a reagent in a Buchwald-Hartwig amination to synthesize a triarylamine.

Materials:

- **N-Phenyl-2-naphthylamine**
- 4-Iodotoluene
- Tris(dibenzylideneacetone)dipalladium(0) ($\text{Pd}_2(\text{dba})_3$)
- 2-Dicyclohexylphosphino-2',6'-diisopropoxybiphenyl (RuPhos)
- Sodium tert-butoxide (NaOtBu)
- Anhydrous toluene
- Schlenk tube or similar reaction vessel
- Inert atmosphere (Argon or Nitrogen)

Procedure:

- In an oven-dried Schlenk tube under an inert atmosphere, add **N-Phenyl-2-naphthylamine** (1.2 equiv), 4-iodotoluene (1.0 equiv), $\text{Pd}_2(\text{dba})_3$ (2 mol%), RuPhos (4 mol%), and sodium tert-butoxide (1.4 equiv).
- Add anhydrous toluene via syringe.
- Seal the Schlenk tube and place it in a preheated oil bath at 100 °C.
- Stir the reaction mixture vigorously for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with ethyl acetate and filter through a pad of Celite® to remove the palladium catalyst.

- Wash the filtrate with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired N-(4-methylphenyl)-N-phenylnaphthalen-2-amine.

Quantitative Data (Representative):

Reactant/Product	Molar Ratio/Loading	Purity	Expected Yield
N-Phenyl-2-naphthylamine	1.2	>98%	-
4-Iodotoluene	1.0	>99%	-
Pd ₂ (dba) ₃	2 mol%	-	-
RuPhos	4 mol%	-	-
Sodium tert-butoxide	1.4	>98%	-
N-(4-methylphenyl)-N-phenylnaphthalen-2-amine	-	>98%	>85%

Product Characterization

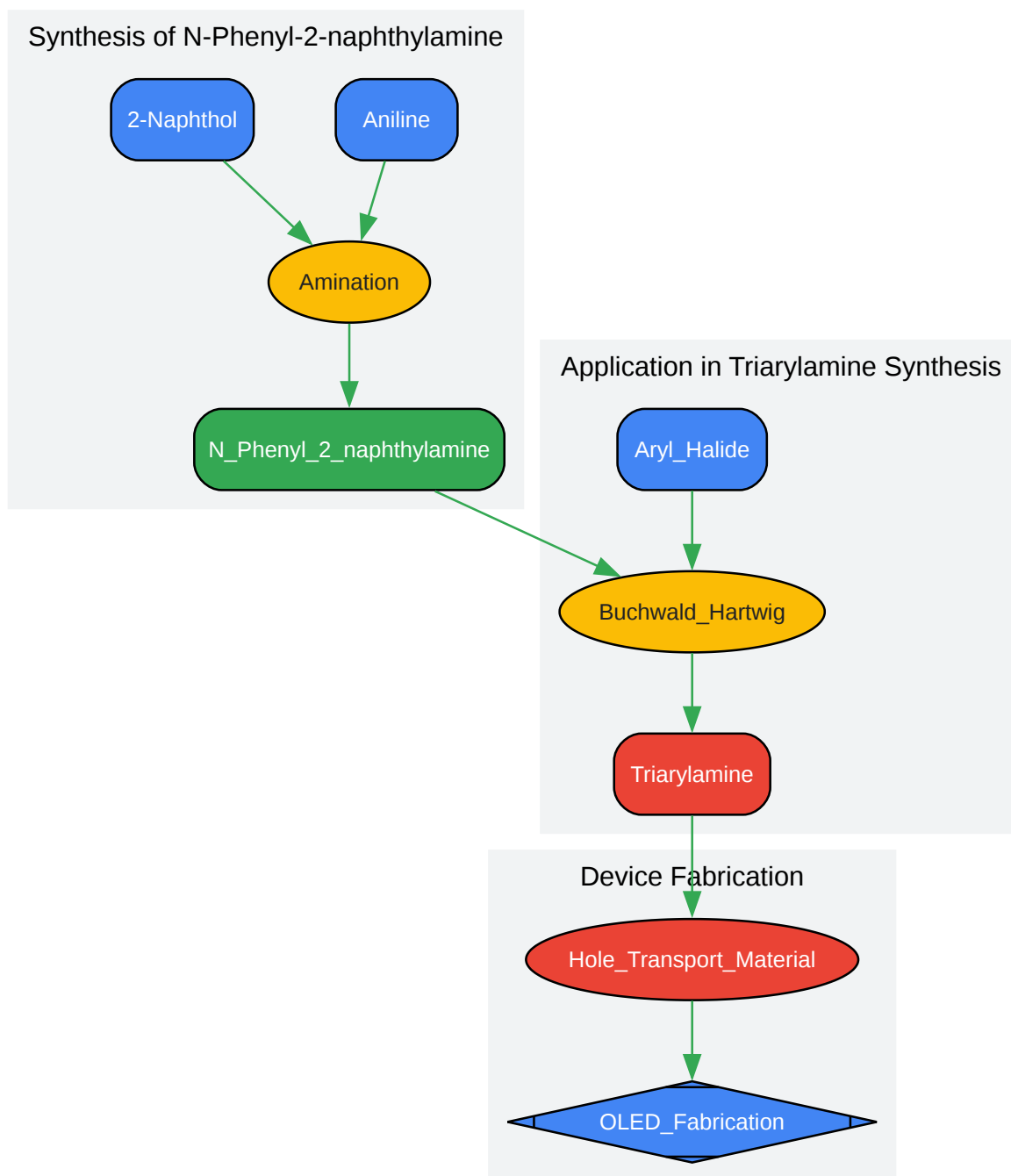
The synthesized triarylamine, N-(4-methylphenyl)-N-phenylnaphthalen-2-amine, can be characterized by standard spectroscopic methods.

Spectroscopic Data for N-(4-methylphenyl)-N-phenylnaphthalen-2-amine:

Technique	Data
^1H NMR (CDCl_3 , 400 MHz)	δ (ppm): 7.85-7.75 (m, 3H), 7.45-7.35 (m, 2H), 7.30-7.20 (m, 3H), 7.15-7.05 (m, 4H), 7.00-6.90 (m, 2H), 2.35 (s, 3H).
^{13}C NMR (CDCl_3 , 100 MHz)	δ (ppm): 148.1, 146.0, 144.5, 135.2, 134.8, 131.0, 129.8, 129.2, 128.9, 127.6, 126.9, 126.5, 125.0, 124.5, 123.8, 120.5, 21.0.
Mass Spectrometry (EI)	m/z : 309 (M^+).

Logical Workflow for Synthesis and Application

The following diagram illustrates the logical progression from starting materials to the synthesis of **N-Phenyl-2-naphthylamine** and its subsequent application in the synthesis of a triarylamine, which can then be utilized in the fabrication of an organic electronic device.



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Figure 2: Workflow from Synthesis to Application.

Conclusion

N-Phenyl-2-naphthylamine is a versatile and valuable reagent in synthetic organic chemistry. Beyond its traditional role as an industrial antioxidant, it serves as a key building block for the synthesis of complex triaryl amines via modern cross-coupling methodologies such as the Buchwald-Hartwig amination. The protocols and data presented herein provide a framework for researchers and scientists in drug development and materials science to utilize **N-Phenyl-2-naphthylamine** in the design and synthesis of novel organic molecules with potential applications in various fields.

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